

Personal protective equipment for handling MRL-494 hydrochloride

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Compound of Interest

Compound Name: MRL-494 hydrochloride

Cat. No.: B10824596

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Essential Safety and Handling Guide for MRL-494 Hydrochloride

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **MRL-494 hydrochloride**. The following procedural steps and data are designed to ensure safe operational use and disposal, fostering a secure laboratory environment.

Key Quantitative Data

For quick reference, the following table summarizes essential quantitative information for **MRL-494 hydrochloride**.

Parameter	Value	Citations
CAS Number	2699937-04-5	[1][2]
Molecular Formula	C ₂₆ H ₃₆ ClFN ₁₆ O ₂	[1][2]
Molecular Weight	659.12 g/mol	[1][2]
Recommended Storage (Solid)	4°C, protect from light, stored under nitrogen.	[2][3]
Recommended Storage (In Solvent)	-80°C for up to 6 months; -20°C for up to 1 month.	[2][3]
Solubility	25 mg/mL (37.93 mM)	[3]

Operational Plan: Handling MRL-494 Hydrochloride

While **MRL-494 hydrochloride** is not classified as a hazardous substance, it is prudent to handle all laboratory chemicals with a comprehensive safety protocol.[2] The following steps outline the recommended procedure for safe handling.

Pre-Handling and Preparation

- Risk Assessment: Before beginning work, conduct a risk assessment to identify specific hazards associated with the procedure.[4]
- Information Review: Read and understand the Safety Data Sheet (SDS) for **MRL-494 hydrochloride**. [5] The SDS provides essential information regarding handling, storage, and emergency measures.[4]
- Work Area Preparation: Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.[6] Verify that a certified safety shower and eyewash station are accessible.[2]
- Gather Materials: Assemble all necessary equipment, including spatulas, weigh boats, containers, and solvents, before handling the compound.

Personal Protective Equipment (PPE)

A minimum level of PPE is required to create a barrier against accidental exposure.[5][7]

- Eye and Face Protection: Wear chemical splash goggles for protection against splashes.[8] If there is a significant risk of splashing, a face shield should be worn in addition to goggles.[8]
- Hand Protection: Wear disposable nitrile gloves.[6] If direct contact occurs, remove the gloves immediately, wash your hands, and put on a new pair.[7] For extended or direct contact, consider double-gloving.[7]
- Body Protection: A long-sleeved, fully buttoned lab coat is required to protect skin and clothing from spills.[4][6]
- Footwear: Closed-toe shoes must be worn at all times in the laboratory.[5][6]

Weighing and Solution Preparation Protocol

- Weighing:
 - Perform all weighing operations within a chemical fume hood or a ventilated balance enclosure to minimize inhalation of any airborne powder.[6]
 - Carefully open the container of **MRL-494 hydrochloride**.
 - Use a clean spatula to transfer the desired amount of the solid to a weigh boat. Avoid generating dust.
 - Once the desired amount is weighed, securely close the primary container.
- Dissolving:
 - Add the weighed **MRL-494 hydrochloride** to the appropriate vessel for dissolution.
 - Slowly add the desired solvent. According to the product data sheet, ultrasonic and warming may be needed to achieve a clear solution.[3]
 - Ensure the container is properly labeled with the chemical name, concentration, date, and your initials.[4]

Storage

- Solid Compound: Store the container tightly sealed in a cool, well-ventilated area at the recommended temperature of 4°C, protected from light and under a nitrogen atmosphere.[2][3]
- Solutions: For solutions, store at -80°C for up to six months or -20°C for one month, ensuring they are protected from light.[2][3]

Disposal Plan

Proper disposal of chemical waste is critical to laboratory safety and environmental protection.

- Contaminated Materials: Dispose of all used gloves, weigh boats, and other contaminated disposable materials in a designated solid chemical waste container.
- Empty Containers: Rinse empty **MRL-494 hydrochloride** containers with a suitable solvent three times. Collect the rinsate as chemical waste. Deface the label on the empty container before disposing of it in the appropriate solid waste stream.
- Unused or Waste Solutions: Collect all unused or waste solutions of **MRL-494 hydrochloride** in a clearly labeled, sealed hazardous waste container. The container should be marked with the chemical name and "Hazardous Waste."
- Regulatory Compliance: All chemical waste must be disposed of in accordance with local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) office for specific guidance.

Visual Workflow for Handling MRL-494 Hydrochloride

The following diagram illustrates the logical flow of operations for safely handling **MRL-494 hydrochloride**, from initial preparation to final disposal.

Caption: Workflow for Safe Handling of **MRL-494 Hydrochloride**.

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